Technical Guide: Butane-d10 ( ) Safety, Handling, and Application

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Compound of Interest		
Compound Name:	*Butane-d10*	
CAS No.:	*7582-04-9*	
Cat. No.:	*B1602287*	Get Quote

Executive Summary

Butane-d10 (CAS: 7582-04-9) is the fully deuterated isotopologue of n-butane, where all ten hydrogen atoms are substituted with deuterium (

or D).[1][2] In pharmaceutical research, it serves as a critical probe for Kinetic Isotope Effect (KIE) studies, a metabolic stability standard, and a reagent for introducing deuterated butyl moieties into drug candidates to enhance half-life (the "Deuterium Switch").

This guide synthesizes Material Safety Data Sheet (MSDS/SDS) parameters with practical laboratory handling protocols. Unlike standard butane, the high cost and specific physical properties of **Butane-d10** demand a rigorous, loss-minimized handling infrastructure.

Physicochemical Profile: Isotopic Divergence

While chemically similar to n-butane, the heavy isotope substitution alters physical properties critical for handling and thermodynamics.

Table 1: Comparative Physicochemical Properties

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Property	n-Butane ( )	Butane-d10 ( )	Operational Implication
Molecular Weight	58.12 g/mol	68.18 g/mol	~17% mass increase affects mass spec calibration.
Boiling Point	-0.5 °C	-0.5 °C	Exists as a gas at STP; easily liquefied under slight pressure.
Melting Point	-138 °C	-138 °C	Remains fluid in cryogenic traps (LN2).
Vapor Density	2.01 (Air = 1)	2.11 (Air = 1)	Critical Safety: Sinks rapidly; accumulates in sumps/low areas.
Vapor Pressure	~16 psig (21 °C)	~16 psig (21 °C)	Low-pressure cylinders (Lecture Bottles) are standard.
Flash Point	-60 °C	-60 °C	Extremely flammable; electrostatic discharge is a primary ignition risk.

Data aggregated from Sigma-Aldrich and Cambridge Isotope Laboratories SDS [1, 2].

Hazard Intelligence & Safety Architecture

GHS Classification: Flammable Gas (Category 1A), Gas Under Pressure (Liquefied Gas).

The Asphyxiation-Combustion Nexus

Butane-d10 presents a dual threat:

- Immediate Fire/Explosion: The Lower Explosive Limit (LEL) is approx. 1.8%. A minor leak in a fume hood can reach this concentration if ventilation fails.

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- Silent Asphyxiation: Being >2x heavier than air, it displaces oxygen in low-lying areas. Standard O2 sensors mounted at eye level may fail to detect a floor-level accumulation until it is too late.

Material Compatibility

- Compatible: Stainless steel (304/316), Brass, Teflon (PTFE), Viton.
- Incompatible: Natural rubber, EPDM (can swell/degrade), strong oxidizers.
- Expert Insight: Use PTFE-lined stainless steel braided hoses for connections. Rubber tubing is permeable to small hydrocarbons and will result in isotopic loss and potential embrittlement.

Operational Protocol: Gas Handling & Synthesis

Handling **Butane-d10** requires a "Zero-Loss" approach due to its economic value. Most suppliers (e.g., Sigma-Aldrich, CIL) provide it in Lecture Bottles equipped with CGA 170 or 180 valves.

Workflow: Safe Extraction from Lecture Bottle

Causality: Direct connection without a regulator is dangerous due to pressure fluctuations. A manifold system allows for vacuum purging, preventing atmospheric moisture from contaminating the deuterated stock.

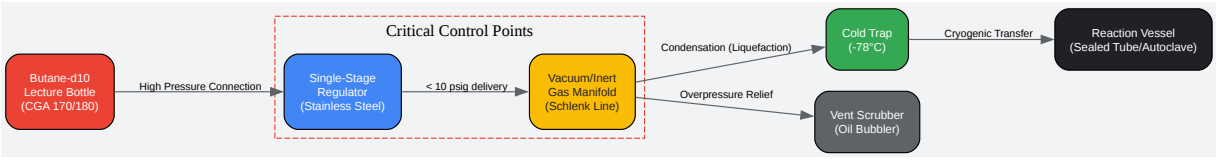

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Figure 1: Closed-loop gas transfer workflow designed to minimize isotopic loss and oxygen contamination.

Step-by-Step Transfer Protocol

- Secure Cylinder: Clamp the lecture bottle upright. Ensure the valve is closed.
- Fitting Selection: Attach a CGA 170/180 to 1/4" NPT adapter. Do not use Teflon tape on CGA fittings; the seal is metal-to-metal or washer-based.
- Line Purge: Connect the regulator to a vacuum manifold. Cycle vacuum/nitrogen (3x) to remove air from the lines. Why? Oxygen acts as a radical scavenger, inhibiting radical halogenation reactions often performed with butane.
- Cryogenic Transfer:
  - Cool the receiving vessel (e.g., NMR tube or autoclave) with Liquid Nitrogen (

).
  - Open the cylinder valve slowly. The pressure differential will drive **Butane-d10** into the cold receiver where it solidifies/liquefies.
  - Self-Validation: Monitor the manifold manometer. Pressure should drop as gas condenses in the receiver. If pressure remains static, the line is blocked or the receiver is not cold enough.

Scientific Application: The Deuterium Advantage

In drug discovery, **Butane-d10** is primarily used to study the Kinetic Isotope Effect (KIE).

Mechanism: Metabolic Stability

Metabolic enzymes (Cytochrome P450) typically oxidize the C-H bonds of alkyl chains. The C-D bond is stronger than the C-H bond (Bond Dissociation Energy: C-D

100 kcal/mol vs C-H

98 kcal/mol).

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- Primary KIE: If C-H bond cleavage is the rate-determining step (RDS), substituting H with D significantly slows metabolism (

  ranges from 2 to 7).

- Application: Researchers use **Butane-d10** to synthesize deuterated analogs of lead compounds to identify "soft spots" for metabolic degradation.

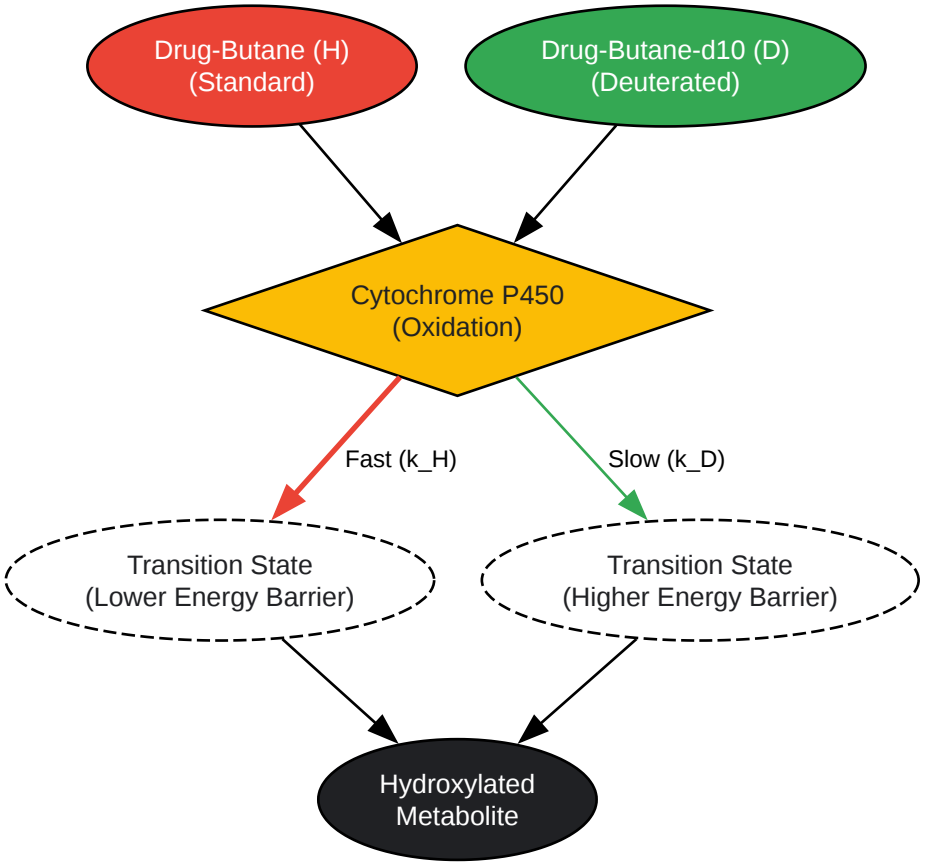

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Figure 2: Kinetic Isotope Effect mechanism showing the reduced reaction rate for deuterated substrates.

Emergency Response Architecture

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Scenario	Immediate Action	Technical Rationale
Inhalation (Leak)	Evacuate & Ventilate. Do not enter without SCBA.	High vapor density causes O2 displacement. The gas is odorless; you will not smell the danger.
Skin Contact	Warm Water Rinse. Do not rub.	Rapid expansion of compressed gas causes cryogenic burns (frostbite). Rubbing damages frozen tissue.
Fire	Stop the Flow. Do not extinguish flame if leak cannot be stopped.	Extinguishing a leaking gas fire creates an explosive vapor cloud. Cool cylinder with water spray from a distance.

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